

Application Note: Quantitative Analysis of 8-Hydroxyundecanoyl-CoA using LC-MS/MS

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Compound of Interest

Compound Name: 8-Hydroxyundecanoyl-CoA

Cat. No.: B15548513

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Abstract

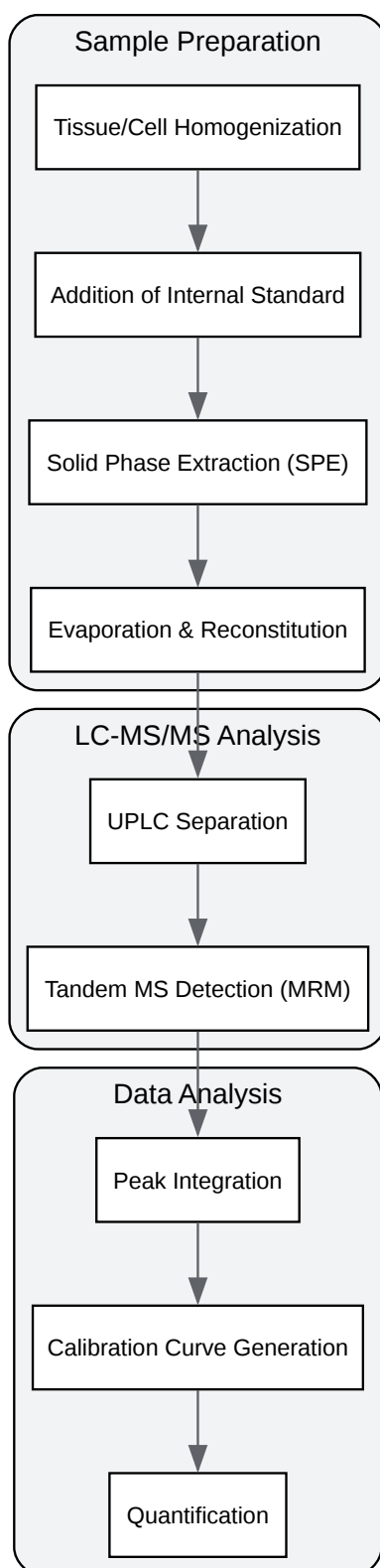
This application note details a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of **8-Hydroxyundecanoyl-CoA** in biological matrices. Acyl-Coenzyme A (acyl-CoA) species are crucial intermediates in cellular metabolism, and their accurate quantification is vital for understanding various physiological and pathological processes. This protocol provides a comprehensive guide for sample preparation, chromatographic separation, and mass spectrometric detection of **8-Hydroxyundecanoyl-CoA**, making it applicable for research in metabolic diseases, drug development, and fundamental biology.

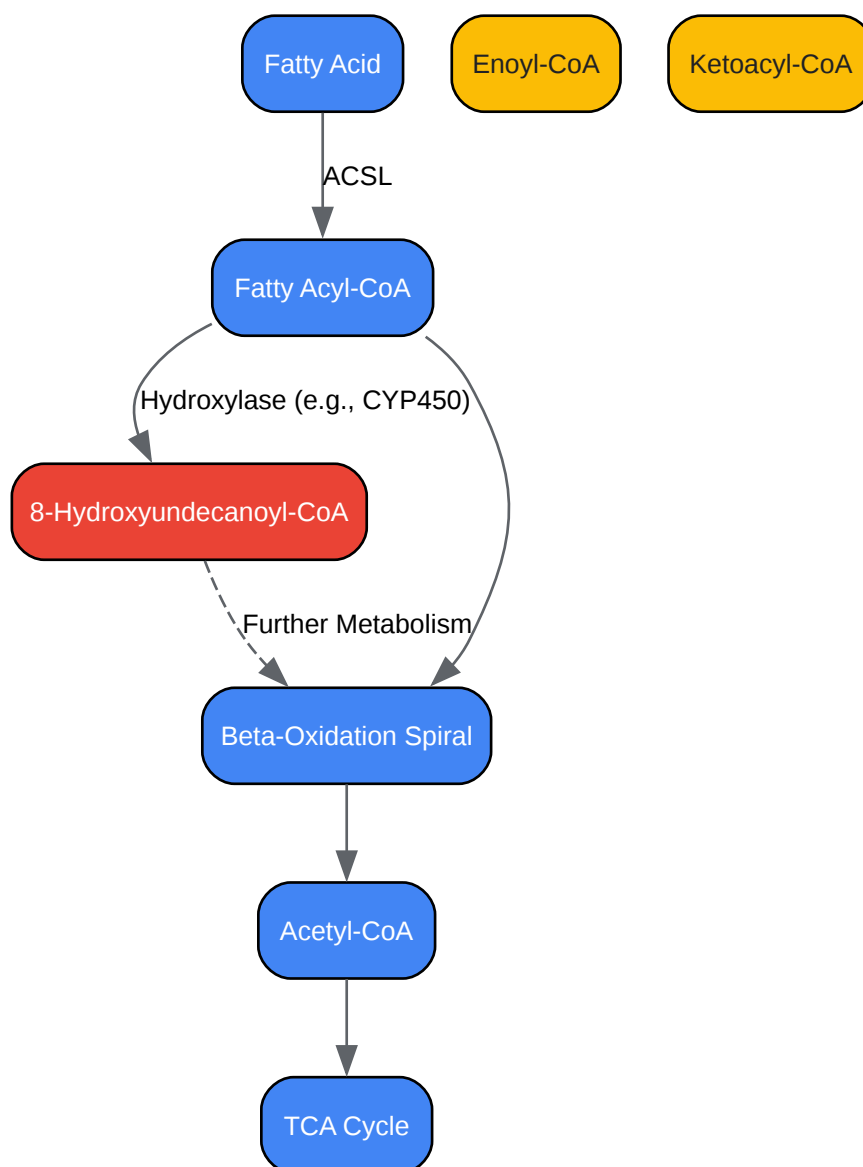
Introduction

8-Hydroxyundecanoyl-CoA is a hydroxylated medium-chain acyl-CoA. Medium-chain fatty acids (MCFAs) and their CoA esters are key players in energy metabolism, serving as substrates for beta-oxidation and influencing cellular signaling pathways.[1][2][3] The hydroxylation of the fatty acid chain suggests potential involvement in specific metabolic routes, such as omega-oxidation or pathways related to the metabolism of xenobiotics or modified endogenous fatty acids. Accurate measurement of **8-Hydroxyundecanoyl-CoA** can provide insights into the metabolic flux and the activity of enzymes involved in its formation and degradation. LC-MS/MS offers the high selectivity and sensitivity required for the quantification of low-abundance lipid metabolites like acyl-CoAs from complex biological samples.[4][5][6]

Experimental Workflow

The overall experimental workflow for the quantification of **8-Hydroxyundecanoyl-CoA** is depicted below.





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